

Application Notes and Protocols for EPZ011989 Hydrochloride in Mouse Xenograft Models

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Compound of Interest

Compound Name: EPZ011989 hydrochloride

Cat. No.: B10783833

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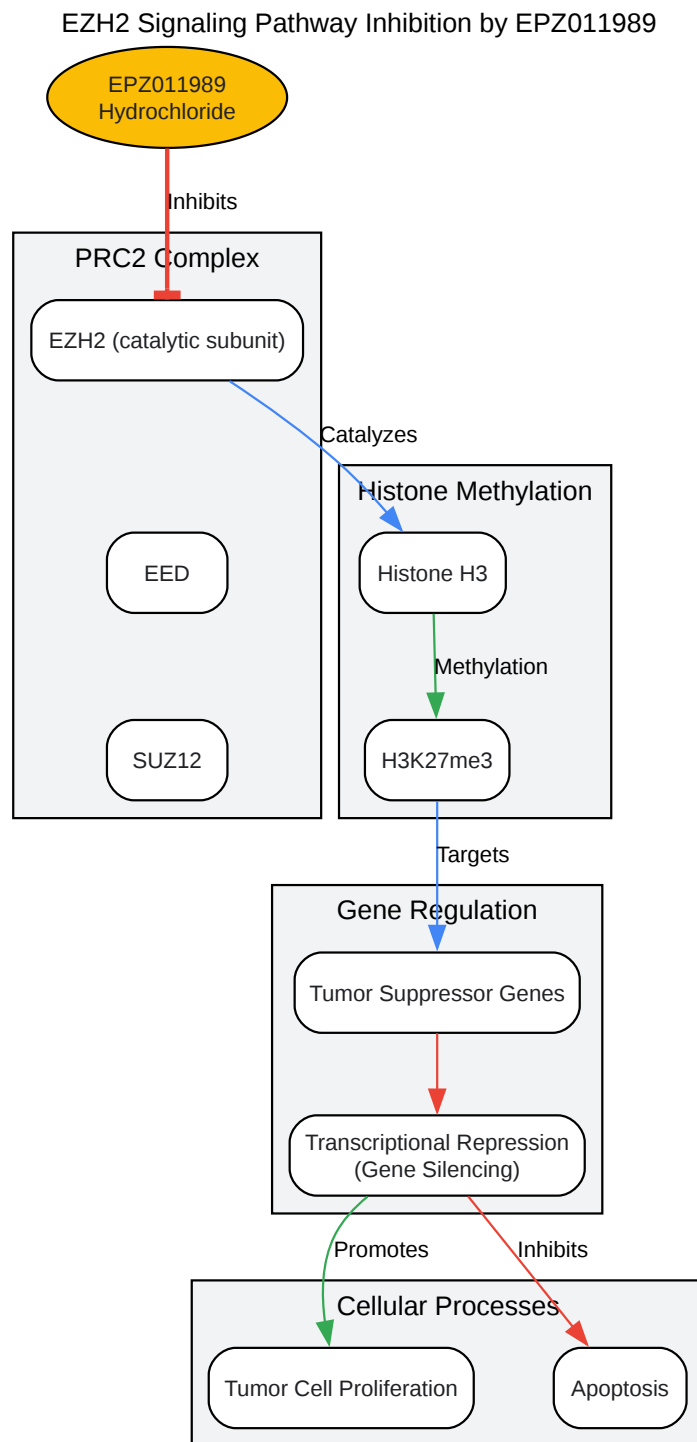
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **EPZ011989 hydrochloride**, a potent and selective inhibitor of the histone methyltransferase EZH2, in mouse xenograft models.

Mechanism of Action

EPZ011989 is a small molecule inhibitor that targets the catalytic activity of both wild-type and mutant forms of EZH2 (Enhancer of Zeste Homolog 2) with high potency ($K_i < 3 \text{ nM}$).^{[1][2][3]} EZH2 is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), which is responsible for the trimethylation of histone H3 at lysine 27 (H3K27me3).^{[1][4]} This epigenetic modification leads to the transcriptional repression of target genes. In various cancers, the dysregulation of EZH2 activity contributes to oncogenesis by silencing tumor suppressor genes.^{[4][5]} EPZ011989 inhibits EZH2, leading to a global decrease in H3K27me3 levels, subsequent reactivation of silenced tumor suppressor genes, and ultimately, inhibition of tumor growth.^{[1][4]}

Signaling Pathway Diagram



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Caption: Inhibition of the EZH2 signaling pathway by EPZ011989.

Quantitative Data Summary

The following table summarizes the dosages of **EPZ011989 hydrochloride** used in various mouse xenograft models as reported in the literature.

Tumor Type	Mouse Strain	Dosage	Administration Route & Schedule	Vehicle/Formulation	Reference
Human B Cell Lymphoma (KARPAS-422)	SCID Mice	250 and 500 mg/kg	Oral (p.o.), Twice daily (BID) for 21 days	0.5% methyl cellulose and 0.1% Tween-80	[6] [7]
Human B Cell Lymphoma	SCID Mice	250 and 500 mg/kg	Oral (p.o.)	Not specified	[1]
Pediatric Malignant Rhabdoid Tumor	C.B.17SC scid-/-	250 mg/kg	Oral gavage (P.O.), Twice daily (BID) for 28 days	0.5% sodium carboxymethylcellulose, 0.1% Tween 80	[8]
Acute Myeloid Leukemia (AML)	Not specified	82 mg/kg, increased to 300 mg/kg	Daily oral gavage	0.5% methylcellulose, 0.1% Tween80, 99.4% deionized water	[9]
Epithelioid Sarcoma (PDX)	Not specified	Not specified	Not specified	Not specified	[9]
Human B Cell Lymphoma	SCID Mice	125, 250, 500, and 1000 mg/kg	Single oral dose	0.5% w/v methyl cellulose and 0.1% Tween-80 acidified with 1 mol equiv of HCl	[6]
Human DLBCL	SCID Mice	30, 100, and 300 mg/kg	Oral (p.o.)	Not specified	[6]

(KARPAS-422)

Experimental Protocols

This section provides a detailed protocol for a typical in vivo efficacy study using **EPZ011989 hydrochloride** in a subcutaneous mouse xenograft model.

Animal Models and Husbandry

- Mouse Strain: Severe Combined Immunodeficient (SCID) mice or other immunocompromised strains (e.g., C.B.17SC scid-/-) are commonly used.[1][6][8]
- Age/Sex: Female mice, 6-8 weeks old.
- Husbandry: Mice should be housed in a pathogen-free environment under barrier conditions with a 12-hour light/dark cycle. They should have ad libitum access to sterile food and water. All procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).[8]

Xenograft Establishment

- Cell Culture: The selected human cancer cell line (e.g., KARPAS-422 for B cell lymphoma) is cultured under standard conditions.
- Cell Preparation: Cells are harvested during the exponential growth phase, washed with sterile phosphate-buffered saline (PBS), and resuspended in a suitable medium (e.g., a 1:1 mixture of PBS and Matrigel) at the desired concentration.
- Implantation: A specific number of cells (e.g., $5-10 \times 10^6$) in a volume of 100-200 μ L is injected subcutaneously into the flank of each mouse.
- Tumor Growth Monitoring: Tumors are allowed to grow to a palpable size (e.g., 100-200 mm³). Tumor volume is measured 2-3 times per week using calipers and calculated using the formula: $\text{Volume} = (\text{Length} \times \text{Width}^2) / 2$.

Drug Formulation and Administration

- **EPZ011989 Hydrochloride** Formulation:
 - A common vehicle is a suspension of 0.5% methylcellulose (or sodium carboxymethylcellulose) and 0.1% Tween-80 in deionized water.[6][8][9]
 - For some studies, the vehicle may be acidified with one molar equivalent of HCl.[6]
 - The drug should be formulated fresh daily or as required, ensuring a homogenous suspension.
- Dosage and Administration:
 - Based on preclinical studies, effective doses typically range from 250 to 500 mg/kg, administered orally twice daily (BID).[1][6]
 - Administration is performed via oral gavage.

Study Design and Execution

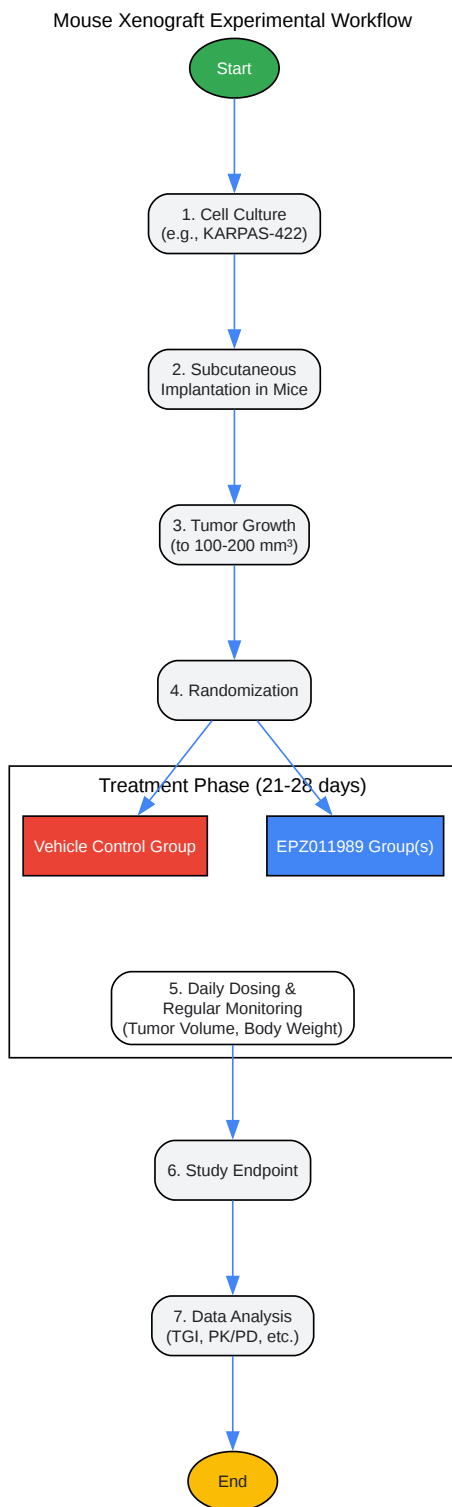
- Randomization: Once tumors reach the desired size, mice are randomized into treatment and control groups (typically 8-10 mice per group).
- Treatment Groups:
 - Vehicle Control: Administered the formulation vehicle on the same schedule as the treatment groups.
 - EPZ011989 Treatment Group(s): Administered EPZ011989 at the selected dose(s) and schedule.
- Monitoring:
 - Tumor Growth: Measure tumor volume regularly.
 - Body Weight: Monitor body weight 2-3 times per week as an indicator of toxicity.[8]
 - Clinical Observations: Observe mice daily for any signs of distress or adverse effects.

- **Study Endpoint:** The study may be terminated when tumors in the control group reach a predetermined maximum size, or after a fixed duration of treatment (e.g., 21 or 28 days). Euthanasia should be performed if tumors become ulcerated or if body weight loss exceeds 20%.[\[9\]](#)

Pharmacodynamic and Efficacy Assessments

- **Tumor Growth Inhibition (TGI):** TGI is a primary efficacy endpoint, calculated from the tumor volume measurements.
- **Histone Methylation Analysis:** At the end of the study, tumors can be harvested to assess the level of H3K27me3 by Western blot or immunohistochemistry to confirm target engagement.[\[9\]](#)
- **Survival Analysis:** In some studies, overall survival can be monitored as a key endpoint.[\[9\]](#)

Experimental Workflow Diagram



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Caption: A typical workflow for a mouse xenograft efficacy study.

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